

WHI-P154 handling heat sensitive compound

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Whi-P154

CAS No.: 211555-04-3

Cat. No.: S547978

Get Quote

WHI-P154 Technical Fact Sheet

The table below summarizes the key chemical and handling information for **WHI-P154**.

Property	Specification	Technical Context & Implications
Molecular Weight	376.20 g/mol [1]	Standard for small molecule inhibitors.
Chemical Formula	C ₁₆ H ₁₄ BrN ₃ O ₃ [2] [1]	Contains bromophenyl and dimethoxyquinazoline groups.
Solubility (DMSO)	50 - 75 mg/mL (~133 - 199 mM) [2] [1]	Highly soluble for stock preparation; hygroscopic DMSO reduces solubility —use fresh, anhydrous DMSO.
Aqueous Solubility	Insoluble [2]	Requires DMSO stock; dilution into aqueous buffers may cause precipitation.
Primary Targets & IC ₅₀	EGFR (4 nM), JAK3 (1.8 μM) [2] [1]	Potent EGFR inhibitor; modest JAK3 inhibitor.
Recommended Storage	-20°C (powder); -80°C (in solvent) [1]	Standard for labile compounds; protects from moisture and thermal stress.

Handling and Stability Management

For heat-sensitive compounds like **WHI-P154**, proper handling focuses on minimizing unnecessary thermal stress since specific degradation data is unavailable.

- **Stock Solution Preparation:** Dissolve **WHI-P154** in fresh, anhydrous DMSO to the desired concentration (e.g., 10-50 mM). Vortex and sonicate briefly to ensure complete dissolution.
- **Aliquoting:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and prevent hydrolysis from atmospheric moisture [3].
- **Long-term Storage:** Store aliquots at **-80°C for long-term stability** (up to 2 years) [1]. For short-term frequent use, storage at -20°C for up to one month is possible.
- **Working Solution Use:** Prepare working dilutions fresh on the day of the experiment. If a precipitate forms after dilution, brief sonication or warming to 37°C may re-dissolve the compound.

Experimental Troubleshooting Guide

Here are solutions to common issues you might encounter when working with **WHI-P154**.

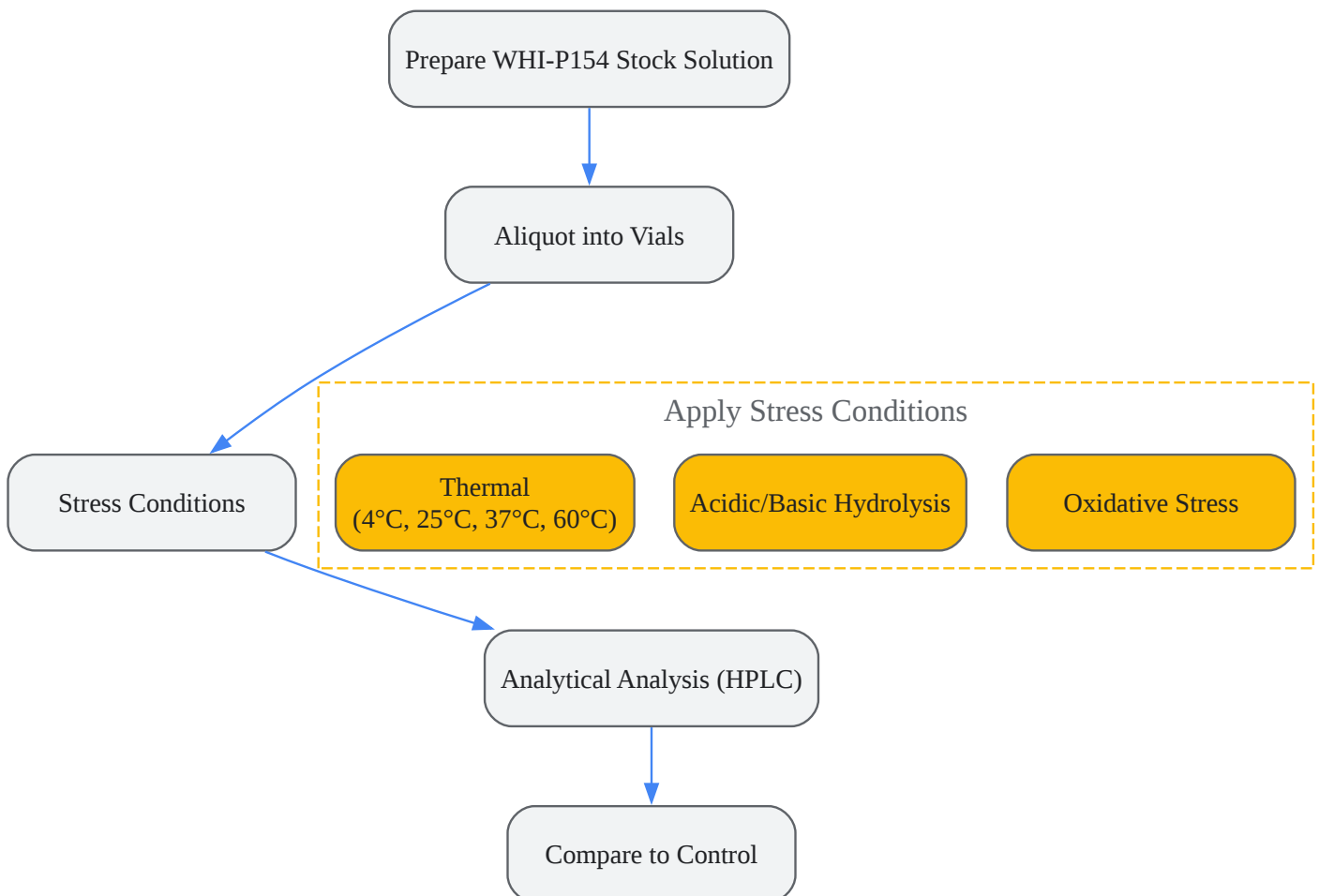
Problem	Possible Cause	Solution & Preventive Measures
Precipitation in Assay Buffer	Low aqueous solubility; rapid dilution.	• Dilute stock solution directly into pre-warmed, well-agitated culture medium. • Ensure final DMSO concentration is $\leq 0.3\%$ to maintain cell viability and compound solubility.
High Background/Inconsistent Results	Compound fluorescence interfering with assay dyes. • Run internal controls without cells to check for compound-dye interaction [4].	• Consider using label-free detection methods if interference is significant. Loss of Activity Repeated freeze-thaw cycles; improper storage. • Use single-use aliquots. • Confirm storage temperature is consistently maintained. Low Cell Viability in DMSO Control Cytotoxicity from high DMSO concentration. • Verify that the final DMSO concentration does not exceed 0.1-0.3% in cell-based assays.

Assessing Thermal Stability Experimentally

To directly evaluate **WHI-P154**'s stability under specific conditions, you can adapt these established methodologies:

- **Thermal Shift Assay (TSA):** This label-free technique measures a compound's effect on the thermal denaturation of its target protein. A significant shift in the protein's melting temperature indicates binding and can imply stabilization, which is useful for studying target engagement [4].
- **Forced Degradation Studies:** These studies stress the compound under various conditions to understand its stability profile [3]. You can design a simple experiment:
 - **Prepare multiple aliquots** of **WHI-P154** solution.
 - **Incubate them at different temperatures** (e.g., 4°C, 25°C, 37°C, 60°C) for set periods (e.g., 1 hour, 24 hours).
 - **Analyze the samples** using HPLC to monitor the appearance of degradation products compared to a fresh, untreated control.

The following diagram illustrates the experimental workflow for a forced degradation study.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. WHI-P154 | EGFR Inhibitor [medchemexpress.com]
2. WHI-P154 | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
3. Stability Toolkit for the Appraisal of Bio/Pharmaceuticals ... [mdpi.com]
4. Thermal shift assays in drug discovery [sciencedirect.com]

To cite this document: Smolecule. [WHI-P154 handling heat sensitive compound]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547978#whi-p154-handling-heat-sensitive-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com